

Solubility of 2,5-Dihydroxybenzaldehyde in different organic solvents

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Compound of Interest

Compound Name: 2,5-Dihydroxybenzaldehyde

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Solubility Profile of 2,5-Dihydroxybenzaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,5- Dihydroxybenzaldehyde** (also known as gentisaldehyde) in various organic solvents.

Understanding the solubility of this compound is critical for its application in pharmaceutical formulations, organic synthesis, and various research contexts. This document presents available quantitative solubility data, a detailed experimental protocol for solubility determination, and a workflow diagram to illustrate the experimental process.

Core Data Presentation: Solubility of 2,5-Dihydroxybenzaldehyde

The following table summarizes the known quantitative and qualitative solubility of **2,5**-**Dihydroxybenzaldehyde** in a range of common solvents. The data has been compiled from various chemical databases and scientific literature.



Solvent	Chemical Formula	Molar Mass (g/mol)	Boiling Point (°C)	Solubility	Temperatur e (°C)
Polar Protic Solvents					
Water	H ₂ O	18.02	100	13.8 g/L[1][2]	25[1][2]
Methanol	СН₃ОН	32.04	64.7	Soluble	Not Specified
Ethanol	C₂H₅OH	46.07	78.4	≥ 20.6 mg/mL[3]	Not Specified
Polar Aprotic Solvents					
Dimethyl Sulfoxide (DMSO)	(CH₃)₂SO	78.13	189	≥ 26 mg/mL[3]	Not Specified
Acetone	СзН6О	58.08	56	Soluble	Not Specified
Ethyl Acetate	C4H8O2	88.11	77.1	Soluble	Not Specified
Nonpolar Solvents					
Dichlorometh ane	CH ₂ Cl ₂	84.93	39.6	Soluble	Not Specified
Chloroform	CHCl₃	119.38	61.2	Soluble	Not Specified
Toluene	C7H8	92.14	110.6	Sparingly Soluble	Not Specified
Hexane	C6H14	86.18	68	Insoluble	Not Specified

Note: "Soluble" indicates that the source material qualitatively describes the compound as soluble without providing a specific quantitative value. Further experimental validation is recommended for precise solubility determination in these solvents.



Experimental Protocol: Gravimetric Determination of Solubility

The following protocol outlines a reliable gravimetric method for determining the solubility of **2,5-Dihydroxybenzaldehyde** in a given organic solvent. This method is based on the principle of creating a saturated solution and then determining the mass of the dissolved solute in a known volume of the solvent.[4][5]

Materials:

- **2,5-Dihydroxybenzaldehyde** (analytical grade)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ±0.0001 g)
- Vials with screw caps (e.g., 20 mL scintillation vials)
- · Constant temperature shaker or water bath
- Syringe filters (0.22 μm, solvent-compatible)
- Syringes
- Pre-weighed evaporation dishes or beakers
- Drying oven
- Desiccator

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of 2,5-Dihydroxybenzaldehyde to a vial containing a known volume (e.g., 10 mL) of the selected organic solvent. An excess of the solid should be visible at the bottom of the vial to ensure saturation.



- Seal the vial tightly to prevent solvent evaporation.
- Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. Periodically check to confirm that undissolved solid remains.
- Sample Collection and Filtration:
 - Once equilibrium is achieved, allow the vial to stand undisturbed at the constant temperature for at least 2 hours to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant (the clear solution above the solid) into a syringe.
 - Attach a 0.22 μm syringe filter to the syringe.
 - Dispense the filtered solution into a pre-weighed evaporation dish. Record the exact volume of the filtrate.
- Solvent Evaporation and Mass Determination:
 - Place the evaporation dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the 2,5-Dihydroxybenzaldehyde (a temperature below its melting point of 97-99 °C is recommended, e.g., 60-70 °C). Ensure the oven is in a well-ventilated area or fume hood.
 - Continue drying until all the solvent has evaporated.
 - Transfer the evaporation dish to a desiccator to cool to room temperature.
 - Weigh the evaporation dish containing the dried solute on an analytical balance.
 - Repeat the drying and weighing steps until a constant mass is obtained (i.e., the difference between consecutive weighings is negligible).
- Calculation of Solubility:



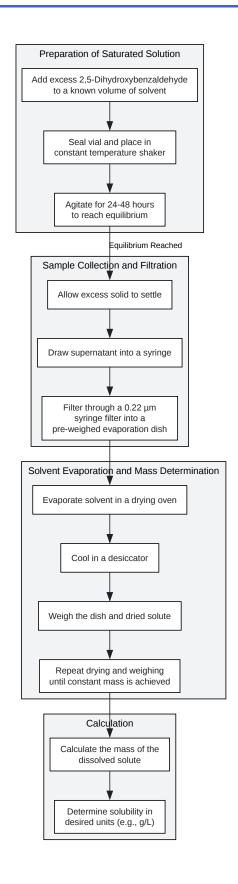
- Calculate the mass of the dissolved 2,5-Dihydroxybenzaldehyde by subtracting the initial mass of the empty evaporation dish from the final constant mass.
- Express the solubility in the desired units (e.g., g/L, mg/mL).

Solubility (g/L) = (Mass of dried solute (g)) / (Volume of filtrate (L))

Mandatory Visualization: Experimental Workflow

The following diagram illustrates the logical flow of the gravimetric method for determining the solubility of **2,5-Dihydroxybenzaldehyde**.





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Caption: Workflow for Gravimetric Solubility Determination.



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- To cite this document: BenchChem. [Solubility of 2,5-Dihydroxybenzaldehyde in different organic solvents]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135720#solubility-of-2-5-dihydroxybenzaldehyde-indifferent-organic-solvents]

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